"characterization of 2,4-Dibromo-N-methylaniline"

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Compound of Interest

Compound Name:	*2,4-Dibromo-N-methylaniline*
CAS No.:	*73557-58-1*
Cat. No.:	*B1610058*

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An In-Depth Technical Guide to the Characterization of **2,4-Dibromo-N-methylaniline**

Introduction

2,4-Dibromo-N-methylaniline is a halogenated aromatic amine that serves as a versatile intermediate in organic synthesis. Its molecular architecture, featuring a reactive secondary amine and two bromine atoms on the benzene ring, makes it a valuable precursor for the synthesis of a wide range of more complex molecules. The strategic placement of the bromine atoms allows for subsequent functionalization through various cross-coupling reactions, while the N-methyl group influences the electronic properties and reactivity of the aniline core. This guide offers a comprehensive technical overview for researchers and drug development professionals, detailing the compound's properties, a robust synthesis protocol, in-depth spectroscopic characterization, and essential safety protocols.

Part 1: Physicochemical and Structural Properties

The fundamental identity of **2,4-Dibromo-N-methylaniline** is established by its unique physicochemical properties. These characteristics are critical for its handling, reaction setup, and purification.

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Property	Value	Source
IUPAC Name	2,4-dibromo-N-methylaniline	[1]
CAS Number	73557-58-1	[1]
Molecular Formula	$C_7H_7Br_2N$	[1]
Molecular Weight	264.94 g/mol	[1]
Appearance	Expected to be a solid at room temperature	[2]
Solubility	Limited solubility in water; more soluble in organic solvents like chloroform or DMSO.	[2]

The structure consists of an N-methylated aniline ring substituted with bromine atoms at positions 2 and 4. The electron-donating nature of the methylamino group and the electron-withdrawing and steric effects of the bromine atoms dictate the molecule's reactivity in further synthetic transformations.

Part 2: Synthesis and Purification

A reliable synthesis of **2,4-Dibromo-N-methylaniline** can be achieved through the direct electrophilic bromination of N-methylaniline. The N-methylamino group is a strong activating group, directing incoming electrophiles to the ortho and para positions. Careful control of the stoichiometry of the brominating agent is crucial to favor the desired dibrominated product.

Causality of Experimental Design:

The choice of N-Bromosuccinimide (NBS) as the brominating agent is strategic; it provides a controlled, slow release of electrophilic bromine, minimizing over-bromination and side reactions compared to using liquid bromine (Br_2). A non-polar solvent like chloroform is selected to solubilize the starting material and facilitate the reaction while being relatively inert under the reaction conditions. The reaction is typically run at room temperature to manage the exothermic nature of the bromination. Purification via column chromatography is essential to

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separate the desired 2,4-dibromo product from any remaining starting material, monobrominated intermediates (e.g., 4-bromo-N-methylaniline), and other isomers.

Experimental Workflow: Synthesis of **2,4-Dibromo-N-methylaniline**

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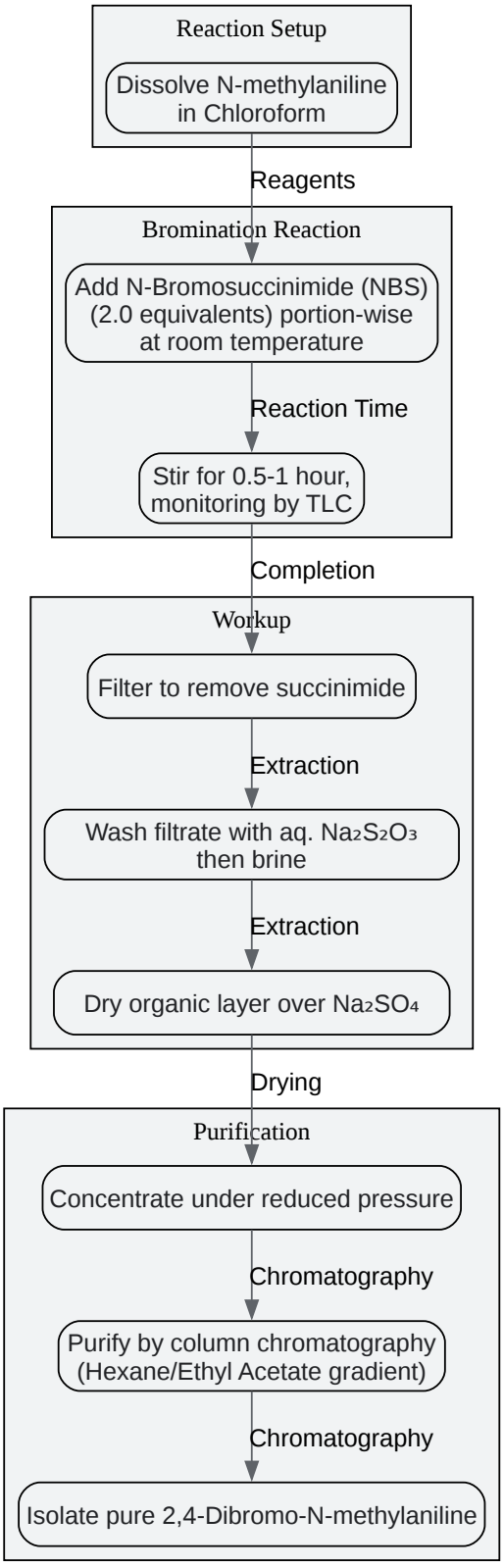

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Caption: Workflow for the synthesis and purification of **2,4-Dibromo-N-methylaniline**.

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Detailed Synthesis Protocol:

- Reaction Setup: In a round-bottom flask, dissolve N-methylaniline (1.0 eq.) in chloroform.
- Bromination: To the stirred solution, add N-Bromosuccinimide (2.0 eq.) portion-wise over 15 minutes, maintaining the temperature at 20-25°C.
- Reaction Monitoring: Stir the reaction mixture for 30-60 minutes. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup: Filter the reaction mixture to remove the succinimide byproduct. Transfer the filtrate to a separatory funnel and wash sequentially with 10% aqueous sodium thiosulfate solution, water, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: Purify the crude residue by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent, to afford pure **2,4-Dibromo-N-methylaniline**.

Part 3: Comprehensive Spectroscopic Characterization

Unambiguous structural confirmation of the synthesized **2,4-Dibromo-N-methylaniline** is achieved through a combination of spectroscopic techniques. Each method provides complementary information to validate the molecular structure.

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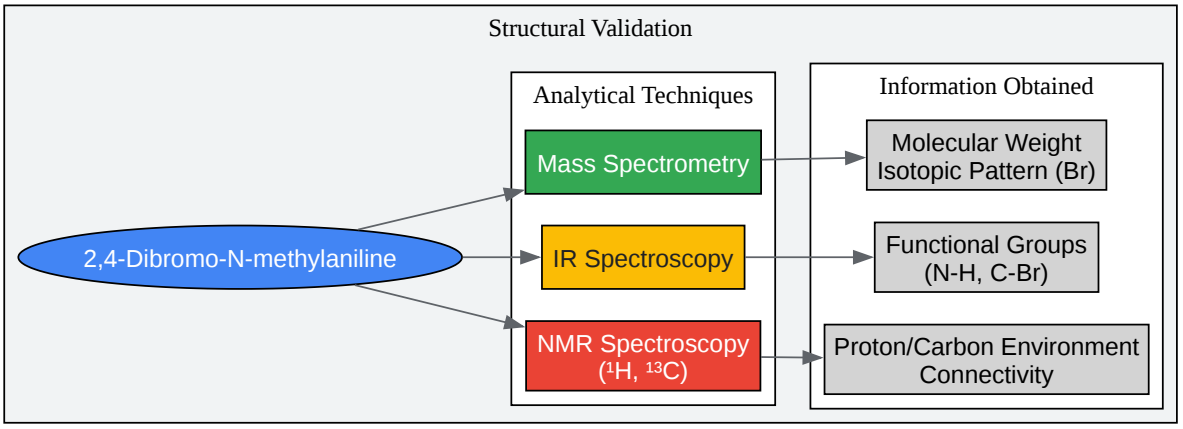

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Caption: Interrelation of spectroscopic techniques for structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the aromatic protons, the N-H proton, and the N-methyl protons. The aromatic region will display signals characteristic of a 1,2,4-trisubstituted benzene ring. The proton at C6 (ortho to the N-methyl group) will likely appear as a doublet, the proton at C5 (between the two bromines) as a doublet of doublets, and the proton at C3 (ortho to a bromine) as a doublet. The N-methyl group will appear as a singlet around 2.8-3.0 ppm, and the N-H proton will be a broad singlet.

- ^{13}C NMR: The carbon NMR spectrum will show seven distinct carbon signals. The carbons attached to bromine (C2 and C4) will be shifted downfield. The chemical shifts for aromatic carbons are influenced by the substituents, providing a fingerprint of the substitution pattern. [3][4]

Infrared (IR) Spectroscopy

The IR spectrum provides confirmation of the key functional groups.[1]

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- N-H Stretch: A characteristic absorption band is expected in the region of 3400-3450 cm^{-1} for the secondary amine N-H stretching vibration.[5]
- C-H Stretches: Aromatic C-H stretching vibrations will appear just above 3000 cm^{-1}, while aliphatic C-H stretching from the methyl group will be just below 3000 cm^{-1}.
- C=C Aromatic Stretch: Peaks in the 1500-1600 cm^{-1} region correspond to the aromatic ring stretching.
- C-N Stretch: The C-N stretching vibration is typically found in the 1250-1350 cm^{-1} range.
- C-Br Stretch: Strong absorptions in the fingerprint region, typically between 500-700 cm^{-1}, are indicative of the carbon-bromine bonds.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and the presence of two bromine atoms.[1]

- Molecular Ion Peak: The mass spectrum will exhibit a characteristic triplet for the molecular ion $[M]^+$ due to the isotopes of bromine (^{79}Br and ^{81}Br). The expected peaks will be at m/z values corresponding to the molecule containing two ^{79}Br atoms, one ^{79}Br and one ^{81}Br atom, and two ^{81}Br atoms, with an approximate intensity ratio of 1:2:1.
- Fragmentation: Common fragmentation patterns may include the loss of a methyl group ($[M-15]^+$) or a bromine atom.

Spectroscopic Data Summary	
^1H NMR	Aromatic protons (3H), N-H proton (1H, broad), N-CH_3 protons (3H, singlet)
^{13}C NMR	7 distinct signals expected
IR (cm^{-1})	~3420 (N-H), ~3050 (Aromatic C-H), ~2950 (Aliphatic C-H), ~1580 (C=C), ~600 (C-Br)
Mass Spec (m/z)	Molecular ion triplet peak pattern confirming $C_7H_7Br_2N$

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Part 4: Applications in Synthetic Chemistry

2,4-Dibromo-N-methylaniline is a valuable building block for synthesizing more complex molecules, particularly in the pharmaceutical and agrochemical industries.[6] The bromine atoms can be readily displaced or used in cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig) to form new carbon-carbon or carbon-heteroatom bonds. This allows for the construction of elaborate molecular scaffolds found in many biologically active compounds.[6][7]

Part 5: Safety, Handling, and Storage

As a Senior Application Scientist, ensuring laboratory safety is paramount. **2,4-Dibromo-N-methylaniline** must be handled with appropriate precautions.

Hazard Identification:

- GHS Classification: The compound is classified as causing serious eye irritation (H319).[1] Related compounds are often harmful if swallowed, in contact with skin, or if inhaled.[8][9]

Handling Protocols:

- Personal Protective Equipment (PPE): Always wear chemical safety goggles, a lab coat, and chemical-resistant gloves.[8]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.[10]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[10]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[9]

Part 6: References

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- PubChem. (n.d.). **2,4-Dibromo-N-methylaniline**. National Center for Biotechnology Information. Retrieved from [Link]
- Solubility of Things. (n.d.). 2,4-dibromo-6-[[cyclohexyl(methyl)amino]methyl]aniline. Retrieved from [Link]
- HMDB. (n.d.). 13C NMR Spectrum (1D, 700 MHz, D2O, predicted) (HMDB0246529). Human Metabolome Database. Retrieved from [Link]
- ResearchGate. (n.d.). FT-IR spectra of Pure components: aniline (a), N-methylaniline (b),.... Retrieved from [Link]

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Sources

- 1. 2,4-Dibromo-N-methylaniline | C7H7Br2N | CID 11129197 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. hmdb.ca [hmdb.ca]
- 4. 2-Bromo-4-methylaniline(583-68-6) 13C NMR [m.chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. echemi.com [echemi.com]
- 7. 2,6-Dibromo-4-methylaniline, 98+% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 8. tcichemicals.com [tcichemicals.com]
- 9. fishersci.com [fishersci.com]
- 10. static.cymitquimica.com [static.cymitquimica.com]
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